

# Essential Safety and Operational Guide for 1,3-Bis(dicyanomethylidene)indan

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## Compound of Interest

Compound Name: 1,3-Bis(dicyanomethylidene)indan

Cat. No.: B1230837

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1,3-Bis(dicyanomethylidene)indan** (CAS RN: 38172-19-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## I. Hazard Identification and Summary

**1,3-Bis(dicyanomethylidene)indan** is a chemical compound that presents several health hazards. It is crucial to handle this compound with appropriate care.<sup>[1][2]</sup> The primary hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement	Signal Word
Acute Toxicity (Oral)	H301: Toxic if swallowed	Danger
Acute Toxicity (Dermal)	H311: Toxic in contact with skin	Danger
Acute Toxicity (Inhalation)	H331: Toxic if inhaled	Danger
Skin Irritation	H315: Causes skin irritation	Warning
Eye Irritation	H319: Causes serious eye irritation	Warning
Respiratory Irritation	H335: May cause respiratory irritation	Warning

## II. Personal Protective Equipment (PPE)

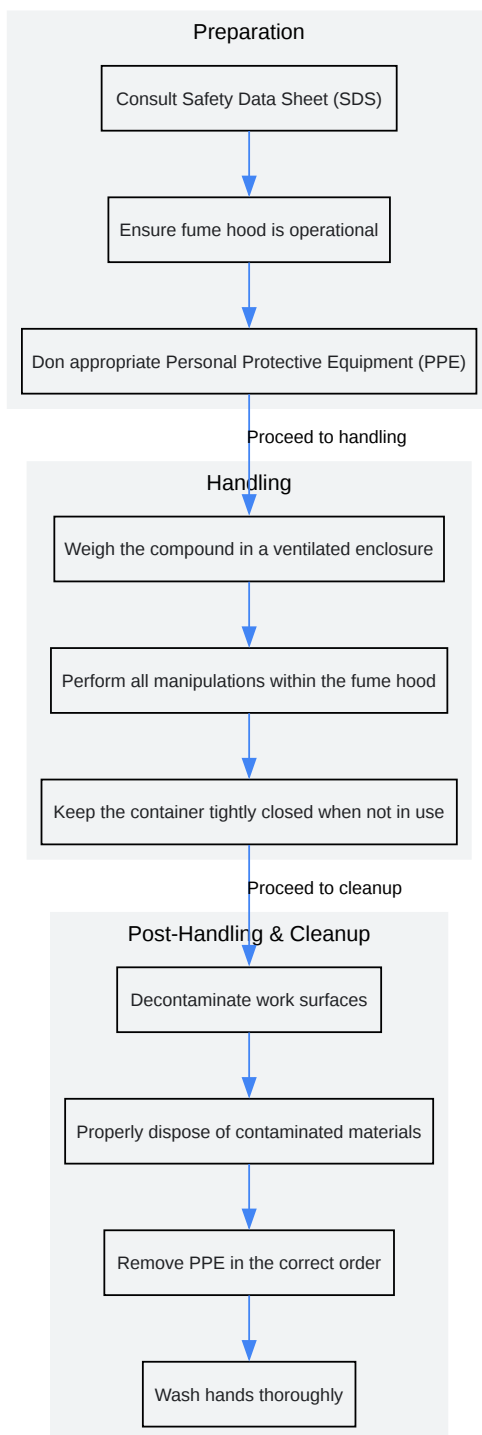
A comprehensive PPE plan is the first line of defense when handling **1,3-Bis(dicyanomethylidene)indan**. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles and a face shield	ANSI Z87.1 or European Standard EN166[3]
Skin	Chemical-resistant gloves (Nitrile or Neoprene recommended) and a lab coat	Consult glove manufacturer's resistance guide[4]
Respiratory	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149[3]
Body	Full-coverage laboratory coat	N/A
Feet	Closed-toe shoes	N/A

## III. Operational Plan: Step-by-Step Handling Procedure

Proper handling procedures are critical to minimize exposure and ensure a safe working environment. The following workflow outlines the necessary steps for handling **1,3-Bis(dicyanomethylidene)indan**.

## Operational Workflow for Handling 1,3-Bis(dicyanomethylidene)indan



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Caption: A step-by-step workflow for the safe handling of **1,3-Bis(dicyanomethylidene)indan**.

## IV. Emergency Procedures

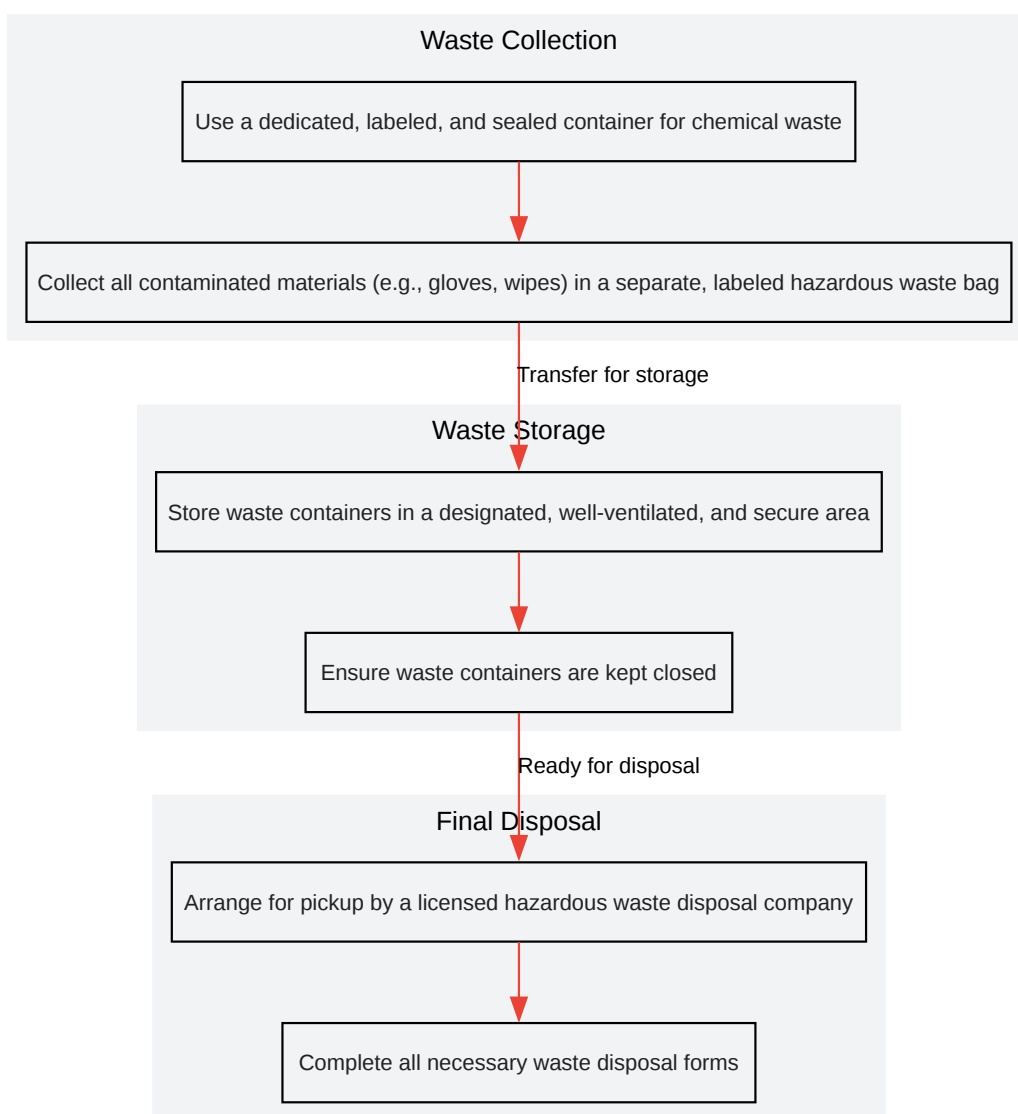
In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[5]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[2]</a>
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, contact environmental health and safety.

## V. Disposal Plan

Proper disposal of **1,3-Bis(dicyanomethylidene)indan** and any contaminated materials is mandatory to prevent environmental contamination and ensure regulatory compliance.

## Disposal Workflow for 1,3-Bis(dicyanomethylidene)indan Waste

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Caption: A workflow outlining the proper disposal of waste generated from **1,3-Bis(dicyanomethylidene)indan**.

Disposal Guidelines:

- Chemical Waste: Dispose of **1,3-Bis(dicyanomethylidene)indan** as hazardous waste.<sup>[5]</sup> Do not dispose of it down the drain or in regular trash.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, must also be disposed of as hazardous waste.
- Regulations: All disposal activities must be in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

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## References

- 1. 1,3-Bis(dicyanomethylidene)indan | 38172-19-9 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 2. angenechemical.com [angenechemical.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. aksci.com [aksci.com]
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